

hydrobenzole hydrochloride CAS number and molecular formula

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Compound of Interest

Compound Name: Hydrobenzole hydrochloride

Cat. No.: B1218746

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Potential Candidates for "Hydrobenzole Hydrochloride"

A review of chemical databases suggests two possibilities for the intended compound.

Feature	2-(α -hydroxybenzyl)benzimidazole hydrochloride	Hydroxyzine Hydrochloride (as dihydrochloride)
Molecular Formula	C ₁₄ H ₁₃ ClN ₂ O ^[1]	C ₂₁ H ₂₉ Cl ₃ N ₂ O ₂ ^[2]
CAS Number	37975-24-9 ^[1]	2192-20-3 ^{[3][4]}
Parent Compound	2-(α -hydroxybenzyl)benzimidazole	Hydroxyzine ^[5]

2-(α -hydroxybenzyl)benzimidazole hydrochloride is noted for its antiviral properties^[1]. The synthesis of its D and L forms involves the condensation of mandelic acid with o-phenylenediamine^[1].

Hydroxyzine hydrochloride, on the other hand, is a well-known first-generation antihistamine with sedative, anti-anxiety, and antiemetic properties^{[2][6][7]}. It is widely used to treat anxiety, itching, and nausea^{[7][8]}. Its chemical name is 2-[2-[4-(p-Chloro- α -phenylbenzyl)-1-piperazinyl]ethoxy] ethanol dihydrochloride^{[8][9]}.

To proceed with creating a detailed technical guide that includes experimental protocols, signaling pathways, and data tables, please clarify which of these compounds is the subject of your request. Once the correct compound is identified, a comprehensive guide tailored to researchers, scientists, and drug development professionals can be accurately generated.

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References

- 1. Hydrobenzole Hydrochloride - Drug Targets, Indications, Patents - Synapse [synapse-patsnap-com.libproxy1.nus.edu.sg]
- 2. Hydroxyzine Hydrochloride | C₂₁H₂₉Cl₃N₂O₂ | CID 91513 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 2192-20-3: Hydroxyzine hydrochloride | CymitQuimica [cymitquimica.com]
- 4. HYDROXYZINE HYDROCHLORIDE USP - PCCA [pccarx.com]
- 5. Hydroxyzine | C₂₁H₂₇ClN₂O₂ | CID 3658 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Hydroxyzine - Wikipedia [en.wikipedia.org]
- 7. Hydroxyzine (Atarax, Vistaril, and others): Uses, Side Effects, Interactions, Pictures, Warnings & Dosing - WebMD [webmd.com]
- 8. DailyMed - HYDROXYZINE HYDROCHLORIDE tablet, film coated [dailymed.nlm.nih.gov]
- 9. drugs.com [drugs.com]
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